

IUPAC name and synonyms for 4,4'-Dibromobiphenyl

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Compound of Interest

Compound Name: 4,4'-Dibromobiphenyl

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An In-depth Technical Guide to 4,4'-Dibromobiphenyl

This technical guide provides comprehensive information on **4,4'-Dibromobiphenyl**, catering to researchers, scientists, and professionals in drug development. It covers its chemical identity, physicochemical properties, spectral data, experimental protocols, and relevant biological interactions.

Chemical Identity

The nomenclature and various identifiers for **4,4'-Dibromobiphenyl** are crucial for accurate documentation and database searches.

IUPAC Name: 1-bromo-4-(4-bromophenyl)benzene[1][2][3]

Synonyms: A variety of synonyms are used in literature and commercial listings for this compound.[1][2][3][4][5][6]

- 4,4'-Dibromo-1,1'-biphenyl[4]
- 4,4'-Dibromodiphenyl[1][4]
- p,p'-Dibromobiphenyl[1][6]
- PBB 15[1][4][5]

- NSC-2098[1]
- 1,1'-Biphenyl, 4,4'-dibromo-[1][6]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **4,4'-Dibromobiphenyl**. This data is essential for its handling, application in synthesis, and analytical characterization.

Property	Value	Reference
CAS Number	92-86-4	[1][2][4][7][8][9][10]
Molecular Formula	C ₁₂ H ₈ Br ₂	[1][7][8][9][10]
Molecular Weight	312.00 g/mol	[1][4][7][10]
Appearance	White to off-white crystalline solid/powder	[8][11]
Melting Point	163-165 °C	[4][7]
Boiling Point	355-360 °C	[4][7][8]
Density	~1.67 g/cm ³	[12]
Solubility	Insoluble in water; soluble in organic solvents like benzene, toluene, and chloroform.	[12][13]

Spectral Data

Spectral data is fundamental for the structural elucidation and purity assessment of **4,4'-Dibromobiphenyl**.

Spectral Technique	Key Data Points	Reference
^1H NMR	(CDCl_3 , 300 MHz) δ (ppm): 7.55 (d, $J=8.6$ Hz, 4H), 7.40 (d, $J=8.6$ Hz, 4H)	[12]
^{13}C NMR	(CDCl_3) δ (ppm): 139.1, 132.3, 128.8, 121.7	[14]
Mass Spectrometry (EI)	m/z : 312 (M^+), 310, 314, 152, 76	[1][6][15]
Infrared (IR)	KBr disc: Key peaks corresponding to C-H stretching (aromatic), C=C stretching (aromatic), and C-Br stretching.	[11][16]

Experimental Protocols

Detailed methodologies for the synthesis and purification of **4,4'-Dibromobiphenyl** are provided below.

Synthesis via Direct Bromination of Biphenyl

This protocol is a modification of the method described by Buckles, Hausman, and Wheeler, involving the vapor-phase bromination of biphenyl.[17]

Materials:

- Biphenyl (finely powdered): 15.4 g (0.1 mole)
- Bromine: 39 g (12 mL, 0.24 mole)
- Benzene (for recrystallization)
- 10% Sodium sulfite or bisulfite solution

Equipment:

- 10-inch desiccator with a porcelain rack
- 10-cm evaporating dish
- Fume hood
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- Place 15.4 g of finely powdered biphenyl in a suitable container and spread it on the rack inside the desiccator.
- In a 10-cm evaporating dish placed under the rack, carefully add 39 g of bromine.
- Close the desiccator, ensuring a very small opening (e.g., by slightly opening the stopcock if using a vacuum desiccator) to allow for the escape of the hydrogen bromide gas produced.
[17]
- Leave the biphenyl in contact with the bromine vapor for at least 8 hours, or overnight, at ambient temperature.[17]
- After the reaction period, carefully remove the resulting orange solid from the desiccator in a fume hood.
- Allow the solid to stand in the open air under a hood for at least 4 hours to let excess bromine and hydrogen bromide evaporate.[17]
- The crude product can be washed with a 10% sodium sulfite solution to remove any remaining bromine.
- For purification, dissolve the crude product (~30 g) in approximately 75 mL of hot benzene, filter the solution while hot, and then cool it to about 15°C to crystallize the product.[17]
- Collect the crystals by filtration, wash with a small amount of cold benzene, and dry to obtain pure **4,4'-Dibromobiphenyl**.

Expected Yield: 75–77% (23.4–24.0 g).[17]

Purification by Recrystallization

A general method for purification is recrystallization from a suitable solvent.

Procedure:

- Dissolve the crude **4,4'-Dibromobiphenyl** in a minimum amount of a hot solvent, such as methanol or benzene.^[7]^[17]
- If the solution contains insoluble impurities, perform a hot filtration.
- Allow the filtrate to cool slowly to room temperature, and then cool further in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small portion of the cold solvent and dry them under vacuum.

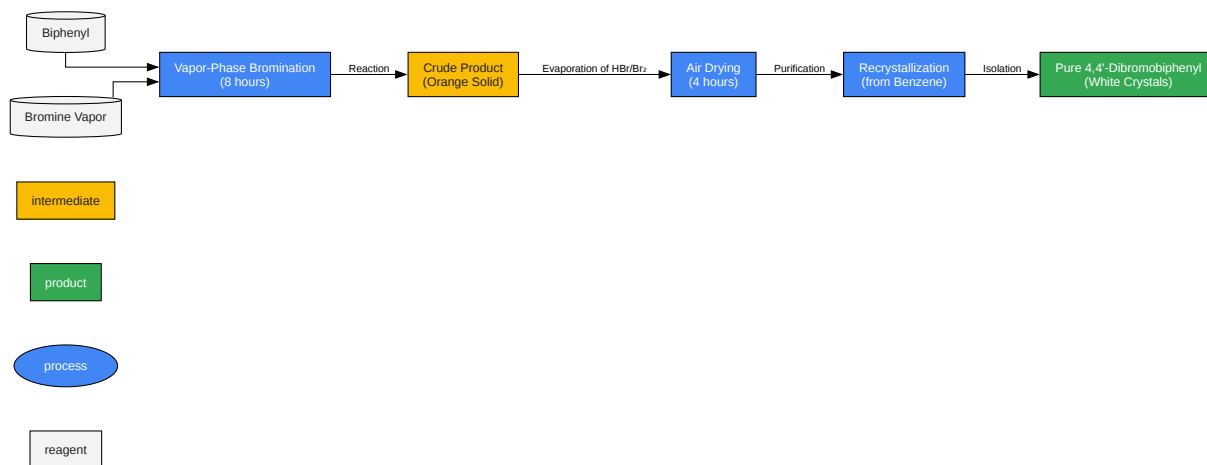
Biological Interaction and Significance

Due to its structural similarity to polychlorinated biphenyls (PCBs), **4,4'-Dibromobiphenyl** is a compound of interest in toxicology and environmental science.^[11] It is considered a persistent organic pollutant.^[11]

Like other polyhalogenated aromatic hydrocarbons, it can interact with cellular pathways involved in xenobiotic metabolism. It has been shown to induce drug-metabolizing enzymes, a process often mediated by the Aryl Hydrocarbon Receptor (AHR).^[1] Chronic exposure may have adverse effects on the liver, thyroid, and nervous system.^[11]

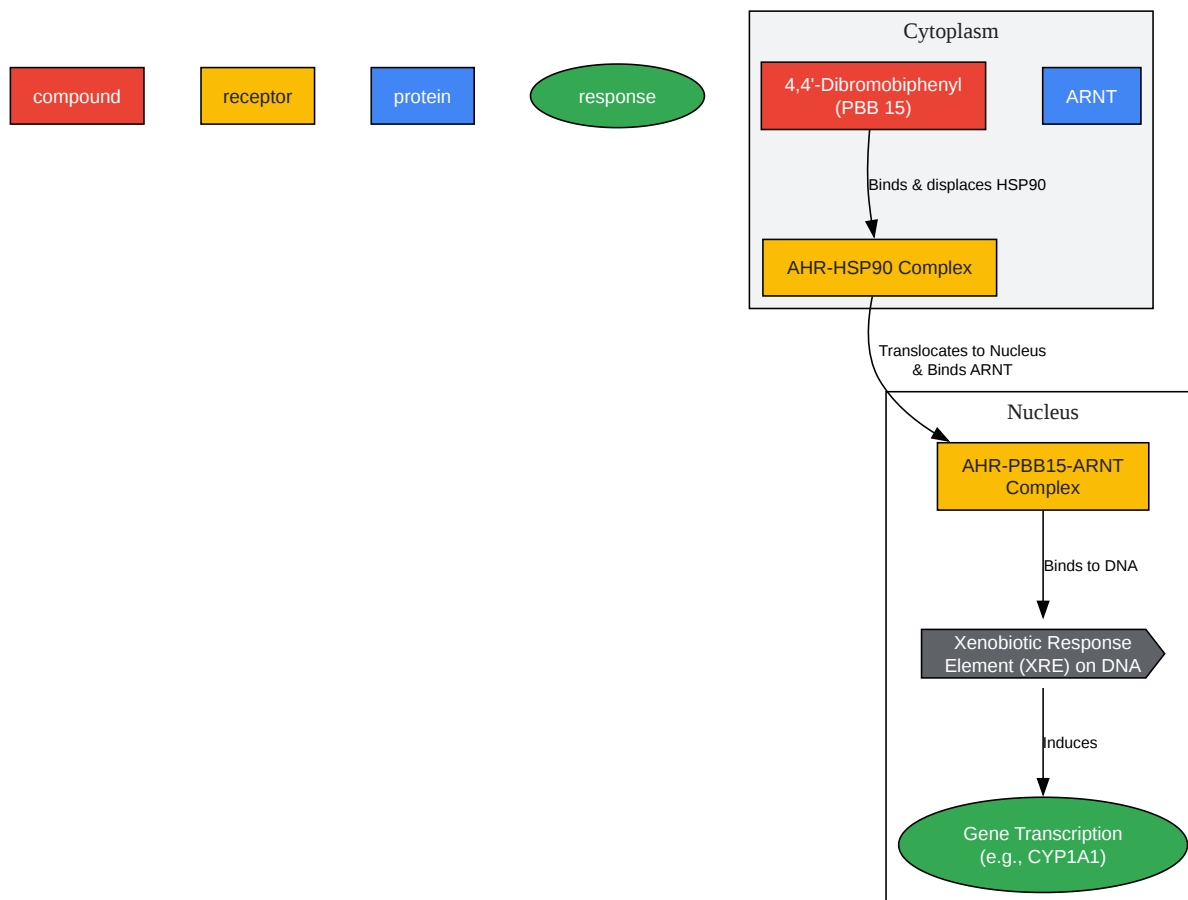
Visualizations

The following diagrams illustrate the experimental workflow for the synthesis of **4,4'-Dibromobiphenyl** and its potential biological pathway interaction.



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Caption: Synthesis and purification workflow for **4,4'-Dibromobiphenyl**.



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Caption: AHR pathway activation by **4,4'-Dibromobiphenyl**.

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References

- 1. 4,4'-Dibromobiphenyl | C₁₂H₈Br₂ | CID 7110 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4,4'-Dibromobiphenyl, 98+% | Fisher Scientific [fishersci.ca]
- 3. 4,4'-Dibromobiphenyl, 99% | Fisher Scientific [fishersci.ca]
- 4. 4,4'-ジブロモビフェニル 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. 1,1'-Biphenyl, 4,4'-dibromo- [webbook.nist.gov]
- 7. 4,4'-Dibromobiphenyl | 92-86-4 [chemicalbook.com]
- 8. chemimpex.com [chemimpex.com]
- 9. 4,4'-Dibromobiphenyl, 99% 500 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 10. scbt.com [scbt.com]
- 11. guidechem.com [guidechem.com]
- 12. 4,4-Dibromobiphenyl, CAS No. 92-86-4 - iChemical [ichemical.com]
- 13. solubilityofthings.com [solubilityofthings.com]
- 14. spectrabase.com [spectrabase.com]
- 15. ez.restek.com [ez.restek.com]
- 16. 4,4'-Dibromobiphenyl(92-86-4) IR Spectrum [m.chemicalbook.com]
- 17. Organic Syntheses Procedure [orgsyn.org]
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